

what is the precise chemical formula for zinc bicarbonate

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Compound of Interest

Compound Name: Zinc BiCarbonate

Cat. No.: B148052

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An In-depth Technical Guide to Zinc Bicarbonate

Authored for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **zinc bicarbonate**, a compound of interest in various chemical and biological applications. It details the compound's chemical identity, stability, synthesis, and key reactions, adhering to a high standard of scientific rigor.

Core Chemical Identity

Zinc bicarbonate, also known as zinc hydrogen carbonate, is an inorganic compound that is primarily encountered in aqueous solutions.^{[1][2][3]} Its precise chemical formula is:



This formula indicates that one zinc cation (Zn^{2+}) is associated with two bicarbonate anions (HCO_3^-).^[4] While the formula is well-defined, the compound itself is considered rare and is not typically isolated as a stable, solid material under standard laboratory conditions.^{[1][2]} Its instability is a key characteristic, often leading to its decomposition into more stable zinc compounds.^{[2][3]}

Physicochemical Properties and Data

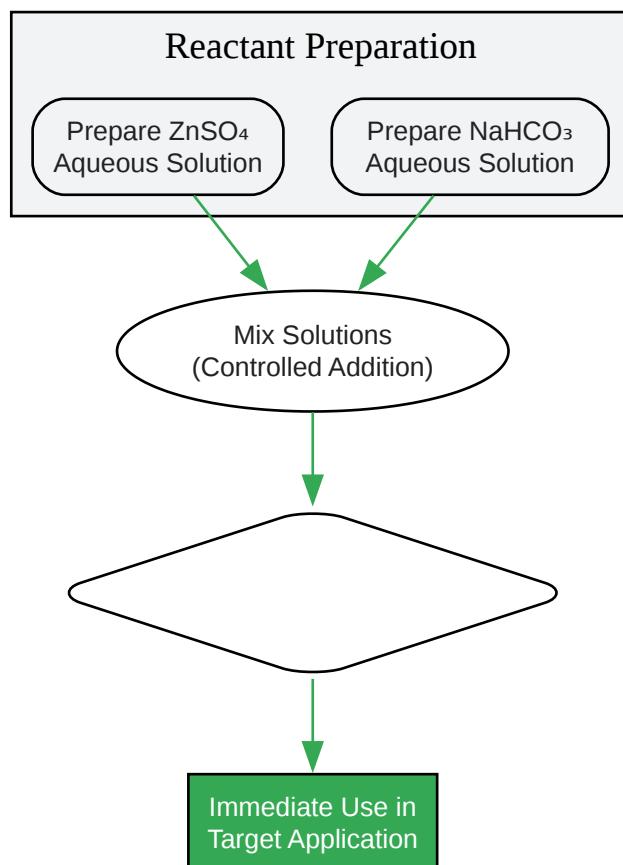
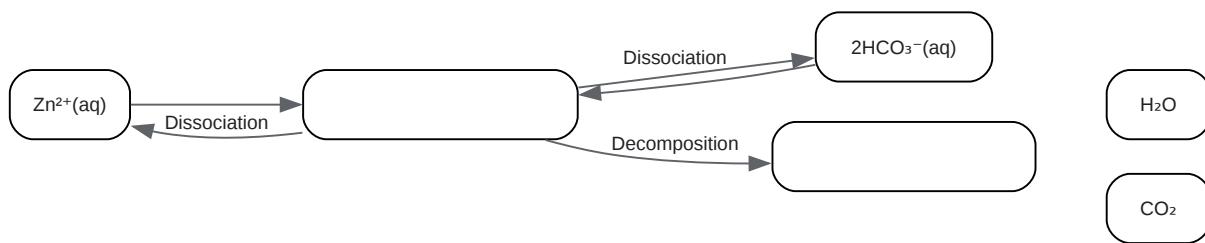
Quantitative data for **zinc bicarbonate** is sparse due to its transient nature. The table below summarizes available data for the compound and its more stable relative, zinc carbonate.

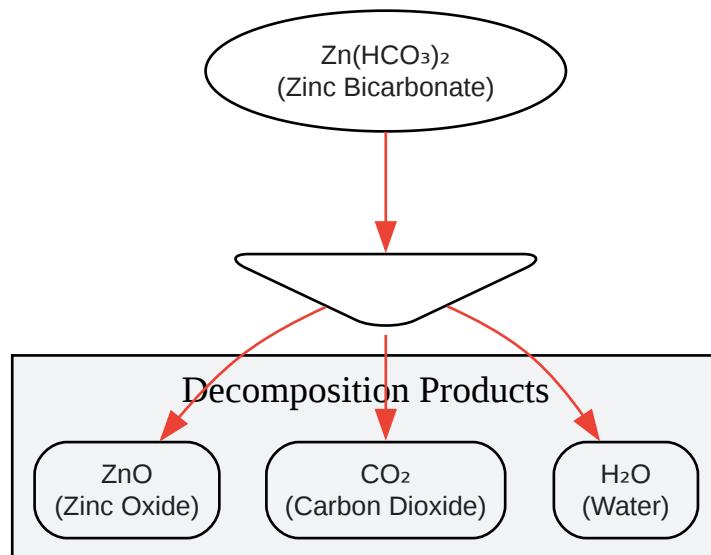
Property	Zinc Bicarbonate (Zn(HCO ₃) ₂)	Zinc Carbonate (ZnCO ₃)
IUPAC Name	zinc;hydrogen carbonate ^{[5][6]}	zinc carbonate ^[7]
CAS Number	5970-47-8 ^{[5][8]}	3486-35-9 ^[7]
Molecular Formula	C ₂ H ₂ O ₆ Zn ^{[5][6]}	ZnCO ₃ ^[7]
Molecular Weight	187.4 g/mol ^{[5][9]}	125.4 g/mol ^[7]
Appearance	White crystalline solid (when precipitated) ^[1]	White solid ^[7]
Solubility in Water	Reported as both soluble ^[5] and insoluble ^[1] . It exists primarily in aqueous media. ^[2] ^[3]	0.91 mg/L ^[7]
Stability	Unstable; decomposes upon heating. ^{[1][2]}	Decomposes at 140 °C ^[7]

Aqueous Chemistry and Stability

Zinc bicarbonate's existence is predominantly in aqueous solutions, where it is part of a complex equilibrium.^[2] The stability of zinc ions in a bicarbonate solution is influenced by pH and the presence of other ions.^[2] In solution, zinc and bicarbonate ions can react to form insoluble zinc carbonate or basic zinc carbonates, especially with changes in temperature or pH.^{[2][10]} Due to this thermodynamic instability, solid **zinc bicarbonate** is not commercially available and is typically prepared *in situ* for immediate use in research.^{[1][3]} The presence of certain stabilizing anions can, however, allow for the creation of storage-stable aqueous solutions containing both zinc and bicarbonate ions.^[10]

The diagram below illustrates the equilibrium dynamics of **zinc bicarbonate** in an aqueous environment.





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